

Applications of 4-(2-Carboxyethyl)-4-nitroheptanedioic acid in polymer chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Carboxyethyl)-4-nitroheptanedioic acid

Cat. No.: B1224823

[Get Quote](#)

Lack of Documented Applications in Polymer Chemistry

Initial research indicates a significant lack of publicly available scientific literature, patents, or application notes detailing the use of **4-(2-Carboxyethyl)-4-nitroheptanedioic acid** in the field of polymer chemistry.

Extensive searches for this specific compound in polymer synthesis, as a monomer, a cross-linking agent, or a functional additive have yielded no direct results. The scientific and patent databases reviewed do not contain specific experimental protocols, quantitative data, or established workflows related to its application in polymer science.

This absence of information suggests that the role of **4-(2-Carboxyethyl)-4-nitroheptanedioic acid** in polymer chemistry is likely not established or, at the very least, not documented in accessible public records. While the molecule possesses functional groups (carboxylic acids and a nitro group) that could theoretically be of interest in polymer synthesis, there is no evidence to support its practical application.

General polymer chemistry concepts, such as the use of various monomers and cross-linkers, are well-documented. For instance, N-hydroxysuccinimide (NHS) functionalized acrylate monomers are used to create polymer coatings^[1]. Similarly, polyorganophosphazenes can be

synthesized to act as macroinitiators for polymerization[2][3]. However, these examples do not involve the specific compound in question.

Given the lack of specific data, it is not possible to provide the detailed application notes, experimental protocols, data tables, or diagrams as requested. Further research into novel applications or internal, unpublished research would be required to generate the specified content.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. US20110152455A1 - Monomers for making polymeric cell culture surface - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Applications of 4-(2-Carboxyethyl)-4-nitroheptanedioic acid in polymer chemistry]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1224823#applications-of-4-2-carboxyethyl-4-nitroheptanedioic-acid-in-polymer-chemistry>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com